

Application Notes and Protocols for A-967079 in High-Throughput Screening

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-967079

Cat. No.: B605065

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Introduction

A-967079 is a potent and selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel, a key player in pain, inflammation, and respiratory conditions.^{[1][2][3]} Its high affinity and selectivity make it an invaluable tool for researchers studying TRPA1 function and for the discovery of novel TRPA1 modulators. This document provides detailed application notes and protocols for the use of **A-967079** as a reference compound in high-throughput screening (HTS) campaigns aimed at identifying new TRPA1 antagonists.

A-967079 acts as a selective blocker of the TRPA1 channel. It has demonstrated analgesic and anti-inflammatory effects in various preclinical models.^[3] The compound exhibits high selectivity for TRPA1 over other TRP channels and a wide range of other ion channels, enzymes, and G-protein-coupled receptors.^[4]

Quantitative Data Summary

The following table summarizes the key quantitative data for **A-967079**, establishing its potency and suitability as a control compound in HTS assays.

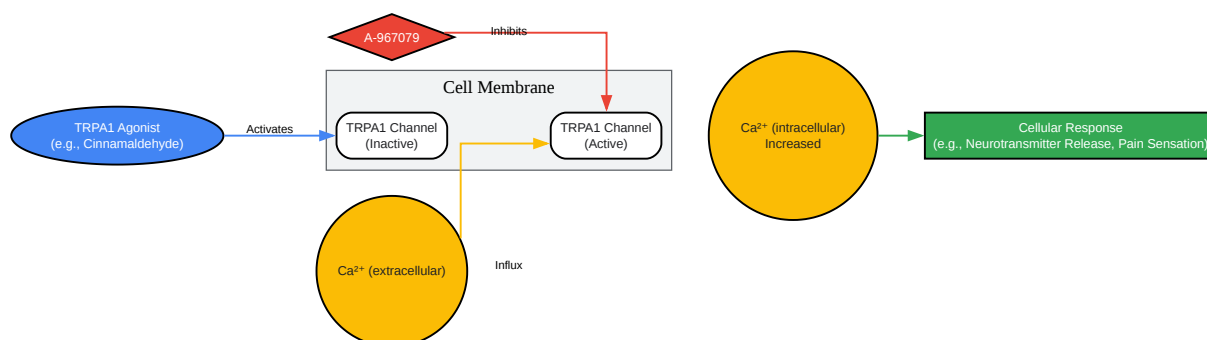
Parameter	Species	Value (nM)	Assay Conditions	Reference
IC50	Human	67	Inhibition of cinnamaldehyde-induced calcium influx in HEK293 cells	[1][5][6]
IC50	Rat	289	Inhibition of cinnamaldehyde-induced calcium influx in HEK293 cells	[1][5][6]
IC50	Human	79	Inhibition of CA-induced increase in calcium influx in HEK293 cells using Fluo-4-AM dye	[1]
Selectivity	Over 75 other ion channels, enzymes, and GPCRs	>150-fold	Not specified	[4]
Selectivity	Over other TRP channels	>1000-fold	Not specified	[4]

Signaling Pathway and Experimental Workflow

To effectively utilize **A-967079** in an HTS campaign, it is crucial to understand the underlying signaling pathway and the experimental workflow.

TRPA1 Signaling Pathway

The diagram below illustrates the activation of the TRPA1 channel by an agonist (e.g., cinnamaldehyde) leading to calcium influx, and its inhibition by **A-967079**.

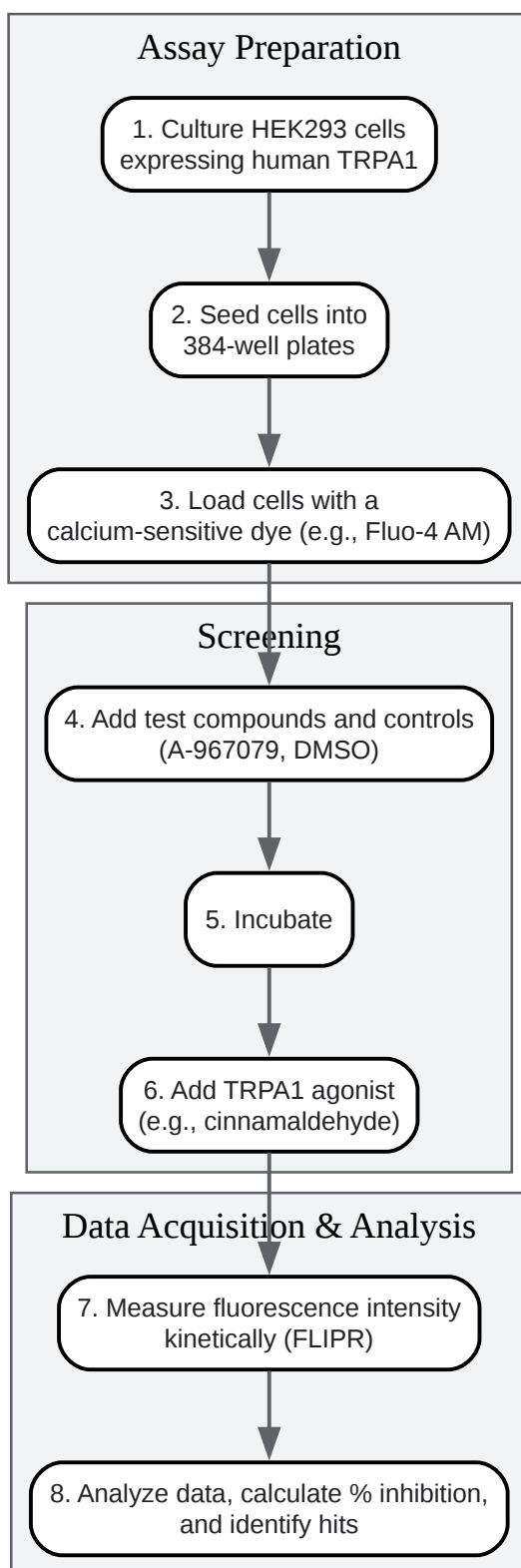


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Caption: TRPA1 channel activation by an agonist and inhibition by **A-967079**.

High-Throughput Screening Workflow

The following diagram outlines a typical workflow for a cell-based HTS campaign to identify TRPA1 antagonists using **A-967079** as a control.



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Address: 3281 E Guasti Rd

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